

Application Notes and Protocols: Pitstop 2 in Host-Pathogen Interaction Studies

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Compound of Interest

Compound Name: **Pitstop 2**

Cat. No.: **B3026472**

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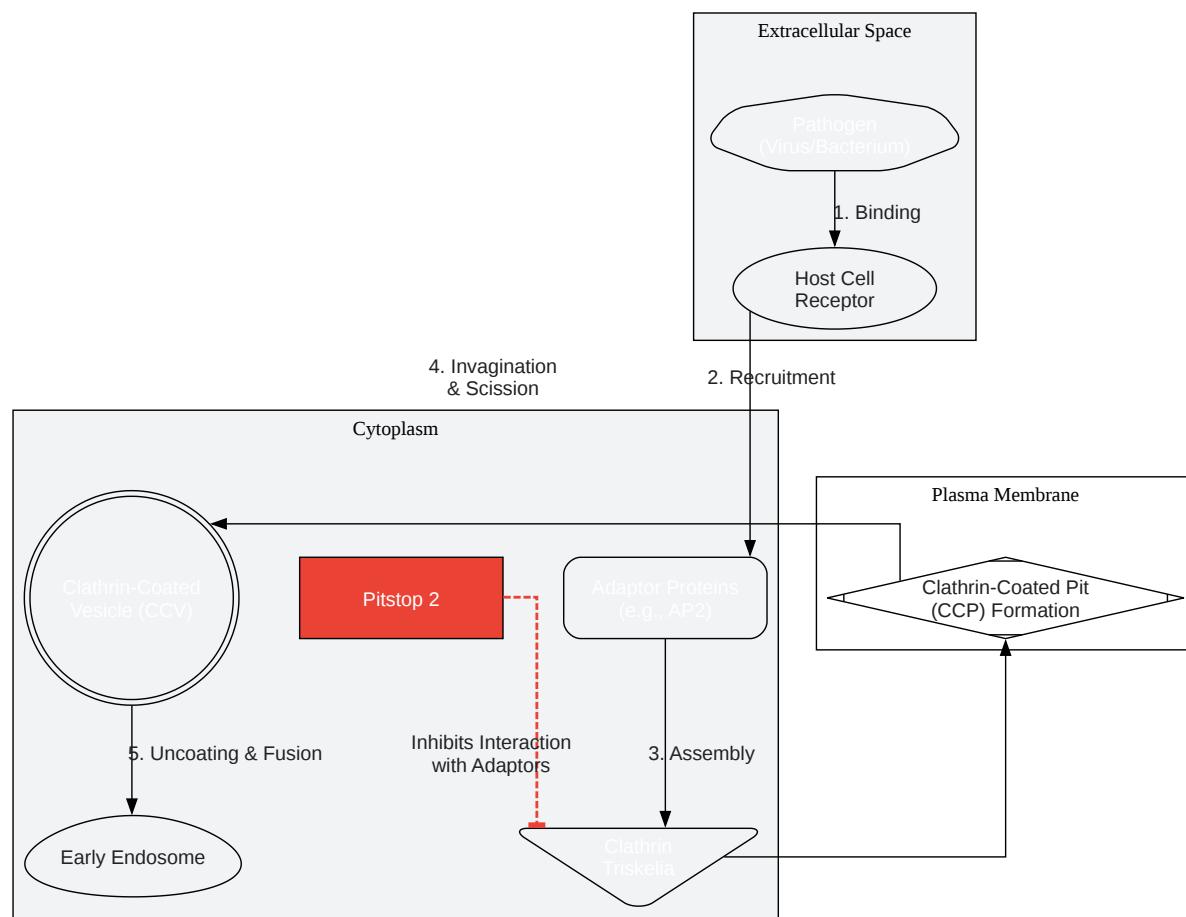
For Researchers, Scientists, and Drug Development Professionals

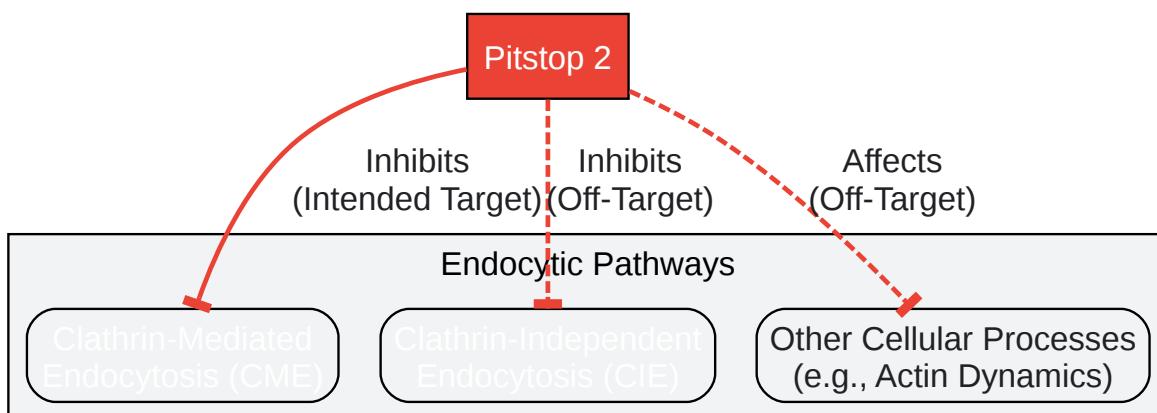
Introduction

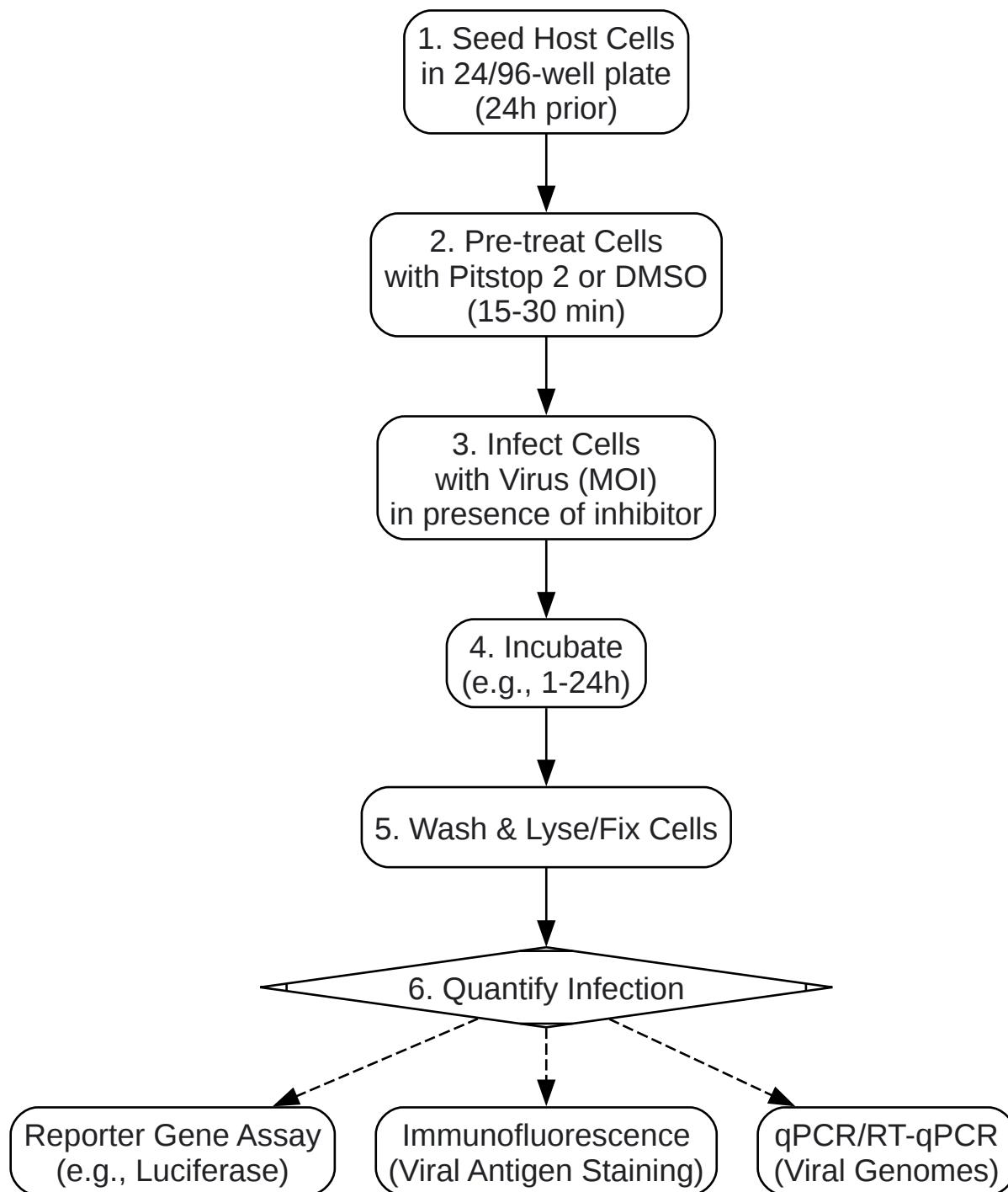
Understanding the mechanisms by which pathogens enter host cells is fundamental to developing effective therapeutic interventions. Many viruses and some intracellular bacteria exploit the host's endocytic machinery, particularly clathrin-mediated endocytosis (CME), to gain entry. Pitstop® 2 is a cell-permeable chemical inhibitor designed to block CME by targeting the N-terminal domain of the clathrin heavy chain, preventing its interaction with adaptor proteins like amphiphysin.^{[1][2]} These application notes provide detailed protocols and critical considerations for using **Pitstop 2** as a tool to investigate the role of endocytosis in viral and bacterial infections.

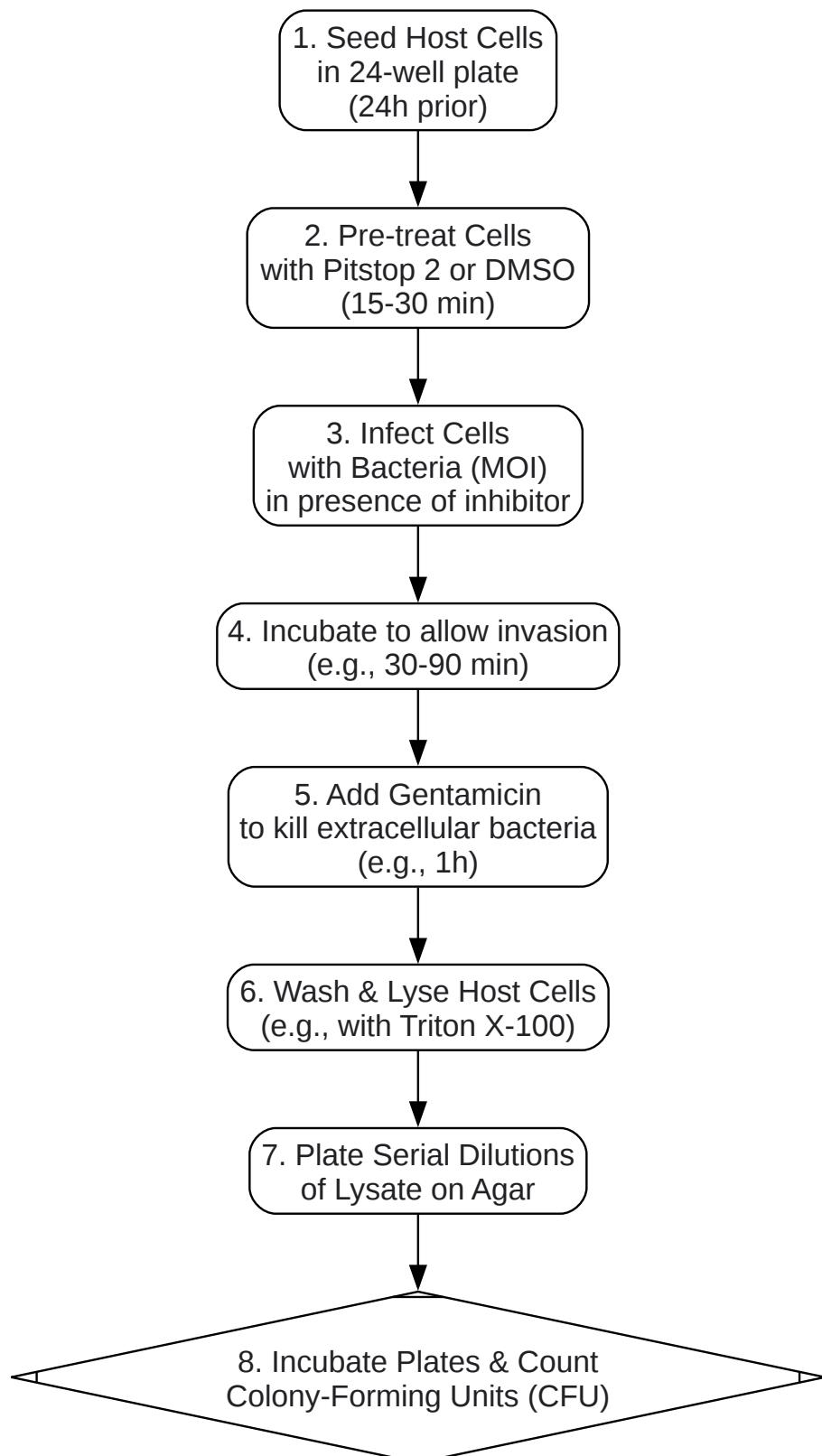
Mechanism of Action

Pitstop 2 was developed as a specific inhibitor of CME. It competitively binds to a groove on the clathrin terminal domain, a site required for the recruitment of various accessory proteins containing clathrin-box motifs.^[2] By occupying this site, **Pitstop 2** is intended to arrest the formation of clathrin-coated pits, thereby inhibiting the uptake of cargo, including pathogens, that rely on this pathway.







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References

- 1. Gentamicin protection assay - Wikipedia [en.wikipedia.org]
- 2. wiki.phagocytes.ca [wiki.phagocytes.ca]
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